

I-CBP112 hydrochloride batch to batch variability

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Compound of Interest

Compound Name: *I-CBP112 hydrochloride*

Cat. No.: *B2515675*

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I-CBP112 Hydrochloride Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing potential issues, including batch-to-batch variability, encountered when working with **I-CBP112 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is **I-CBP112 hydrochloride** and what is its mechanism of action?

A1: **I-CBP112 hydrochloride** is a selective inhibitor of the bromodomains of two closely related histone acetyltransferases (HATs), CREB-binding protein (CBP) and p300.^{[1][2]} By binding to these bromodomains, I-CBP112 competitively inhibits the protein-protein interactions that are dependent on acetyl-lysine recognition.^[3] This inhibition can lead to the modulation of gene expression. Interestingly, I-CBP112 has also been shown to allosterically enhance the acetylation of nucleosomes by p300/CBP, particularly at histone H3 lysine 18 (H3K18).^{[3][4]} This dual action makes it a valuable tool for studying the roles of CBP/p300 in health and disease, including cancer.^{[4][5]}

Q2: I am observing inconsistent results between experiments using different lots of **I-CBP112 hydrochloride**. Could this be due to batch-to-batch variability?

A2: While specific data on **I-CBP112 hydrochloride** batch-to-batch variability is not extensively published, it is a potential source of inconsistency for any small molecule compound.

Differences in purity, isomeric composition, or the presence of residual solvents between batches can affect experimental outcomes. If you suspect batch-to-batch variability, it is crucial to perform qualification experiments for each new lot. Please refer to the troubleshooting guide below for a systematic approach to addressing this issue.

Q3: What are the recommended solvents for dissolving **I-CBP112 hydrochloride**?

A3: **I-CBP112 hydrochloride** exhibits solubility in a variety of solvents. For in vitro experiments, DMSO is a common choice for creating concentrated stock solutions.[2][3] It is also soluble in 1M HCl, DMF, and ethanol.[2][3] For in vivo studies, specific formulations using vehicles like a combination of DMSO, PEG300, Tween-80, and saline have been described.[3] It is important to use newly opened, anhydrous DMSO as the compound's solubility can be significantly impacted by hygroscopic DMSO.[3]

Q4: I am having trouble dissolving **I-CBP112 hydrochloride**. What can I do?

A4: If you are experiencing solubility issues, consider the following troubleshooting steps:

- **Use Fresh Solvents:** Ensure you are using high-quality, anhydrous solvents, especially DMSO.[3]
- **Sonication and Gentle Warming:** Sonication or gentle warming of the solution can aid in dissolution.[3]
- **pH Adjustment:** For aqueous solutions, adjusting the pH might be necessary. As a hydrochloride salt, its solubility is generally better in acidic conditions.
- **Prepare Fresh Solutions:** It is recommended to prepare solutions fresh for each experiment to avoid potential degradation or precipitation over time.

Q5: What are the recommended storage conditions for **I-CBP112 hydrochloride**?

A5: Proper storage is critical to maintain the stability and activity of **I-CBP112 hydrochloride**.

- Powder: Store the solid compound at -20°C for long-term storage (up to 3 years).^[3] It can be stored at 4°C for shorter periods (up to 2 years).^[3]
- In Solvent: Stock solutions should be stored at -80°C (up to 2 years) or -20°C (up to 1 year).^[3] Avoid repeated freeze-thaw cycles.^[6]

Troubleshooting Guide: Investigating Inconsistent Results

If you are experiencing variability in your experimental results, the following guide provides a structured approach to troubleshoot the issue, considering potential batch-to-batch variability of **I-CBP112 hydrochloride**.

Problem: Inconsistent biological activity or potency of **I-CBP112 hydrochloride** across different experiments.

Troubleshooting workflow for inconsistent results.

Data Presentation

Table 1: Solubility of **I-CBP112 Hydrochloride** in Various Solvents

Solvent	Concentration	Observations	Reference
1M HCl	100 mg/mL (213.41 mM)	Ultrasonic and adjust pH to 1 with HCl	[3]
DMSO	≥ 32 mg/mL (68.29 mM)	Use newly opened DMSO	[3]
DMF	16 mg/mL	-	[2]
Ethanol	16 mg/mL	-	[2]
PBS (pH 7.2)	10 mg/mL	-	[2]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (5.34 mM)	Clear solution	[3]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (5.34 mM)	Clear solution	[3]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (5.34 mM)	Clear solution	[3]

Table 2: Binding Affinity and Potency of I-CBP112

Target	Assay	Value	Reference
CBP Bromodomain	Kd	142 nM, 151 nM, 625 nM	[1][2]
p300 Bromodomain	Kd	167 nM	[2]
p300-mediated H3K18 acetylation	EC50	~2 μ M	[3]
CBP-mediated H3K18 acetylation	EC50	~2 μ M	[3]
Displacement of acetylated histones from CBP	IC50	170 nM	[2]

Experimental Protocols

Protocol 1: Preparation of **I-CBP112 Hydrochloride** Stock Solution

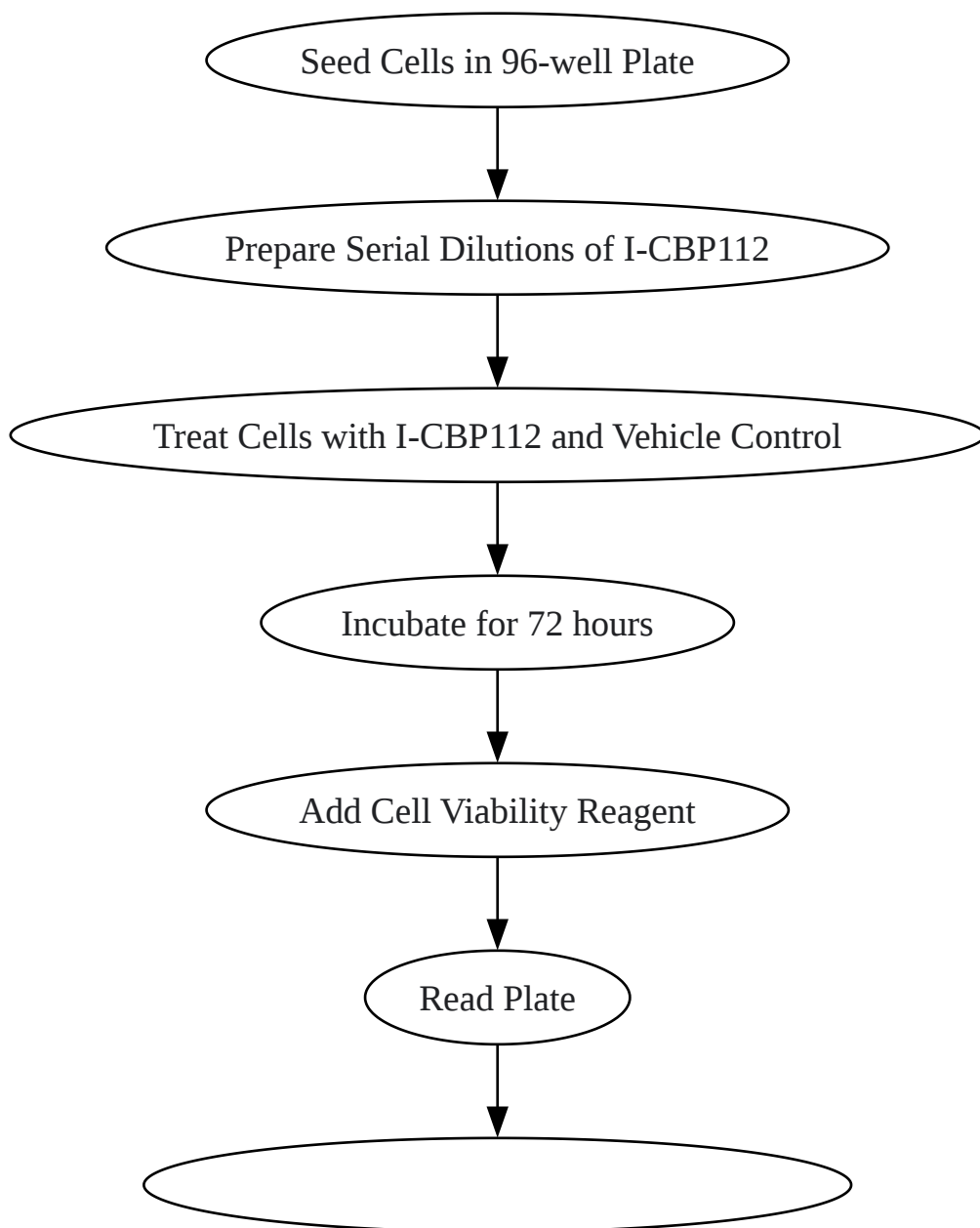
- Materials: **I-CBP112 hydrochloride** powder, anhydrous dimethyl sulfoxide (DMSO).
- Procedure: a. Equilibrate the vial of **I-CBP112 hydrochloride** to room temperature before opening. b. Aseptically add the required volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM or 20 mM). c. Vortex or sonicate briefly until the compound is completely dissolved.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.

Protocol 2: In Vitro Cell-Based Assay to Assess I-CBP112 Activity

This protocol provides a general framework for assessing the effect of I-CBP112 on cell proliferation.

- Cell Seeding: Plate cells in a 96-well plate at a predetermined density and allow them to adhere overnight.

- **Compound Treatment:** a. Prepare serial dilutions of **I-CBP112 hydrochloride** from your stock solution in the appropriate cell culture medium. b. Remove the overnight culture medium from the cells and replace it with the medium containing various concentrations of **I-CBP112 hydrochloride**. Include a vehicle control (e.g., DMSO at the same final concentration as the highest I-CBP112 concentration).
- **Incubation:** Incubate the plate for the desired duration (e.g., 72 hours).
- **Cell Viability/Proliferation Assay:** a. Assess cell viability or proliferation using a suitable method, such as a resazurin-based assay or a commercially available cell proliferation kit. b. Read the plate according to the manufacturer's instructions.
- **Data Analysis:** a. Normalize the data to the vehicle control. b. Plot the dose-response curve and calculate the IC50 value using appropriate software.



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Experimental workflow for a cell-based assay.

Signaling Pathway

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Mechanism of action of I-CBP112.

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